

Essential Safety and Disposal Procedures for Prosaptide Tx14(A)

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Compound of Interest

Compound Name: **Prosaptide Tx14(A)**

Cat. No.: **B13388100**

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This document provides critical safety and logistical information for the proper handling and disposal of **Prosaptide Tx14(A)**, a prosaposin-derived peptide used in laboratory research. The following guidelines are intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Product Identification

- Product Name: **Prosaptide Tx14(A)**^[1]
- Synonyms: Prosaposin-derived 14-mer Peptide TX14(A)^[2]
- CAS Number: 196391-82-9^{[1][3]}
- Molecular Formula: C₆₉H₁₁₀N₁₆O₂₆^{[1][3]}
- Molecular Weight: 1579.70 g/mol ^[1]

Hazard Identification

According to available Safety Data Sheets (SDS), **Prosaptide Tx14(A)** is not classified as a hazardous substance or mixture under the Globally Harmonized System (GHS)^{[1][2]}. However, standard precautionary measures for handling chemicals should always be followed^[2].

NFPA Ratings (scale 0-4):

- Health: 0
- Fire: 0
- Reactivity: 0[2]

Safe Handling and Personal Protective Equipment (PPE)

While **Prosaptide Tx14(A)** is not classified as hazardous, adherence to standard laboratory safety protocols is essential.

- Engineering Controls: Use in a well-ventilated area. Appropriate exhaust ventilation should be used to avoid dust and aerosol formation[1].
- Personal Protective Equipment:
 - Eye/Face Protection: Wear safety glasses or goggles.
 - Skin Protection: Wear protective gloves and a lab coat. Although the product is generally not found to irritate the skin, direct contact should be avoided[2].
 - Respiratory Protection: Not generally required. If dust or aerosols are generated, use appropriate respiratory protection[2].
- Hygiene Measures: Follow the usual precautionary measures for handling chemicals. Avoid inhalation, and contact with eyes and skin[1][2].

First Aid Measures

In case of exposure, follow these first-aid guidelines:

- After Inhalation: Move the individual to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Seek medical attention[1].
- After Skin Contact: Rinse the affected area thoroughly with large amounts of water. Remove contaminated clothing and shoes. If irritation persists, consult a physician[1].

- After Eye Contact: Immediately flush eyes with plenty of water for several minutes, removing contact lenses if present. Seek prompt medical attention[1][2].
- After Swallowing: Wash out the mouth with water. Do NOT induce vomiting. Call a physician[1].

Spills and Accidental Release

In the event of a spill:

- Avoid breathing vapors, mist, dust, or gas.[1]
- Evacuate personnel to a safe area.[1]
- Prevent further leakage or spillage if safe to do so. Keep the product away from drains and water courses[1].
- For solid spills: Pick up mechanically[2].
- For liquid spills: Absorb the solution with a finely-powdered liquid-binding material such as diatomite or universal binders[1].
- Decontaminate surfaces and equipment by scrubbing with alcohol.[1]
- Dispose of contaminated material according to the disposal procedures outlined below.[1]

Storage Procedures

- Storage Temperature: Store at -20°C[3].
- Stock Solution Stability:
 - -80°C: Up to 6 months[4].
 - -20°C: Up to 1 month[4].
- Storage Conditions: Keep in a sealed container, away from moisture[4].

Disposal Procedures

The disposal of **Prosaptide Tx14(A)** and its contaminated packaging must be conducted in accordance with all prevailing country, federal, state, and local regulations[1].

General Guidelines:

- Product Disposal: Dispose of the substance in accordance with institutional and governmental regulations for non-hazardous chemical waste.
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the product itself, following all applicable regulations[1].
- Environmental Precautions: Do not allow the product to enter sewers or surface and ground water[2].

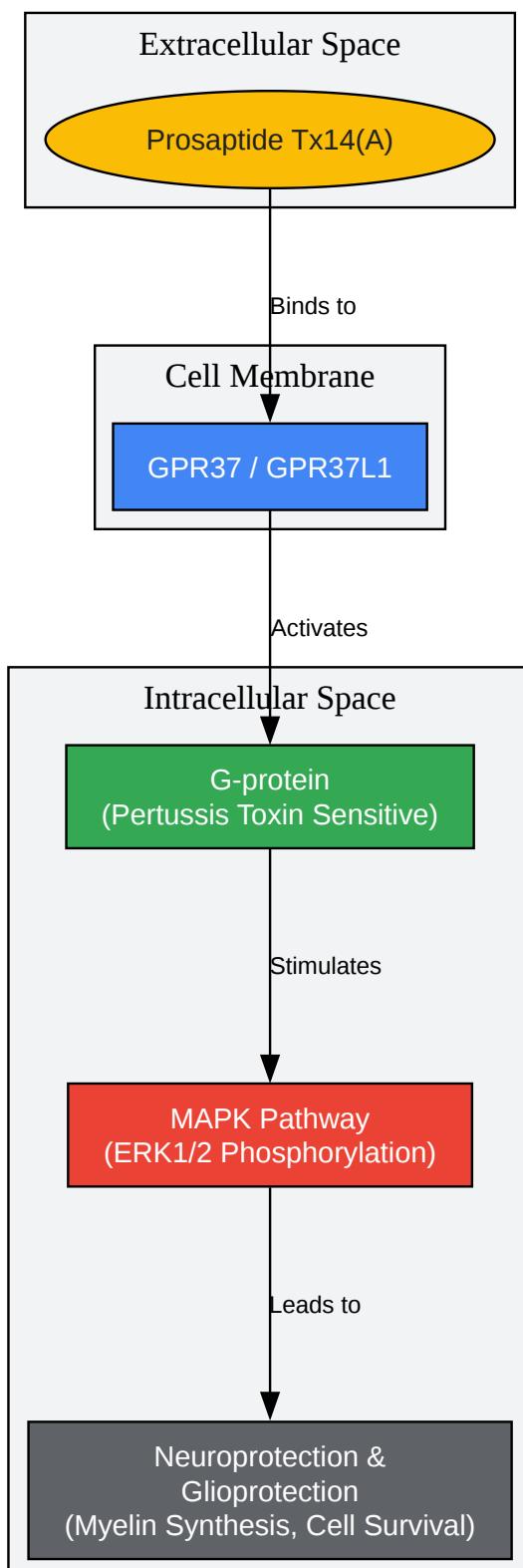
Step-by-Step Disposal Protocol:

- Consult Local Regulations: Before beginning any disposal process, consult your institution's Environmental Health and Safety (EHS) office and review all applicable federal, state, and local regulations.
- Prepare for Disposal:
 - For unused solid material, ensure it is in a clearly labeled, sealed container.
 - For solutions, absorb the liquid with an inert material like vermiculite, dry sand, or earth.
- Waste Collection:
 - Place the contained solid waste or absorbed liquid waste into a designated chemical waste container.
 - Do not mix with other incompatible waste streams.
- Labeling: Clearly label the waste container with the contents, including the name "**Prosaptide Tx14(A)**" and any solvents used.

- Arrange for Pickup: Contact your institution's EHS or a licensed chemical waste disposal company to arrange for the collection and disposal of the waste.

Biological Activity and Signaling Pathway

Prosaptide Tx14(A) is a potent agonist for the G-protein coupled receptors GPR37L1 and GPR37, with EC₅₀ values of 5 nM and 7 nM, respectively[3][4]. It stimulates signaling through pertussis toxin-sensitive G proteins and increases the phosphorylation of ERK1 and ERK2 in Schwann cells[3][4]. This activity promotes myelin lipid synthesis and enhances cell survival, making it a neuroprotective and glioprotective factor[3].



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Caption: **Prosaptide Tx14(A)** signaling pathway.

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